

Application Note: Analysis of Carbophenothion in Complex Fatty Food Matrices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbophenothion

Cat. No.: B1668428

[Get Quote](#)

Introduction

Carbophenothion is a lipophilic organophosphate pesticide that can accumulate in the fatty tissues of animals and plants.[1] Its presence in fatty foods such as edible oils, milk, and dairy products is a significant concern for food safety.[2] The analysis of **carbophenothion** in these complex matrices is challenging due to the co-extraction of large amounts of lipids, which can interfere with analytical instruments and lead to inaccurate results.[3] This application note provides a detailed protocol for the determination of **carbophenothion** in fatty food matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with gas chromatography-tandem mass spectrometry (GC-MS/MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Data Presentation

The following table summarizes the quantitative data for the analysis of organophosphate pesticides, including **carbophenothion**, in various fatty food matrices using different analytical methodologies.

Matrix	Method	Analyte	Recovery (%)	RSD (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Olive Oil	QuEChE RS-GC- QqQ- MS/MS	Chlorpyrifos	70-120	<20	-	10	[4]
Edible Oils	QuEChE RS-GC- MS/MS	255 Pesticides	-	-	-	-	[5]
Olive Oil	QuEChE RS-LC- Orbitrap HRMS	Diazinon	99.8- 122.74	1.27- 16.66	-	-	[6]
Milk	Sonication- QuEChE RS-LC- Orbitrap- MS	Dichlorvos	-	0.6	0.2-8.1	0.61-24.8	[7]
Milk	QuEChE RS-LC- MS/MS	Carbofuran	>92	-	-	-	[8]
Milk	GC-ECD	DDT	-	-	-	-	[9]

Note: Data for **carbophenothion** was not explicitly available in all reviewed literature; therefore, data for other relevant organophosphates are included as representative examples of method performance.

Experimental Protocols

This section details the methodologies for the analysis of **carbophenothion** in fatty food matrices.

1. Sample Preparation and Extraction

A modified QuEChERS protocol is widely employed for the extraction of pesticide residues from fatty matrices.[\[5\]](#)[\[10\]](#)

- **Sample Homogenization:** Weigh a representative portion of the fatty food sample (e.g., 3-15 g) into a 50 mL centrifuge tube.[\[6\]](#)[\[11\]](#) For solid or semi-solid samples, homogenization may be required.
- **Solvent Addition:** Add a specific volume of acetonitrile (ACN), often with 1% acetic acid, to the sample.[\[11\]](#) The ratio of solvent to sample can be optimized to improve extraction efficiency.[\[10\]](#)
- **Salting Out:** Add a salt mixture, typically anhydrous magnesium sulfate (MgSO_4) and sodium chloride (NaCl) or sodium acetate, to induce phase separation between the aqueous and organic layers.[\[11\]](#)[\[12\]](#)
- **Vortexing and Centrifugation:** Vigorously shake or vortex the tube for a set time (e.g., 1 minute) to ensure thorough mixing and extraction.[\[4\]](#)[\[6\]](#) Centrifuge the sample at a specified speed (e.g., 4000 rpm) for a defined duration (e.g., 5 minutes) to separate the layers.[\[6\]](#)

2. Clean-up: Dispersive Solid-Phase Extraction (d-SPE)

The supernatant from the extraction step contains co-extracted lipids that must be removed prior to instrumental analysis. Dispersive SPE is a common and effective clean-up technique.[\[10\]](#)

- **Transfer of Supernatant:** Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube.
- **Sorbent Addition:** The d-SPE tube contains a mixture of sorbents designed to remove specific matrix components. Common sorbents for fatty matrices include:
 - **Primary Secondary Amine (PSA):** Removes fatty acids, sugars, and other polar interferences.[\[10\]](#)
 - **C18:** Removes nonpolar interferences, including lipids.[\[10\]](#)[\[11\]](#)

- Graphitized Carbon Black (GCB): Removes pigments and sterols. Use with caution as it can retain some planar pesticides.[5]
- Enhanced Matrix Removal—Lipid (EMR—Lipid): A novel sorbent specifically designed for efficient lipid removal.[4][13]
- Vortexing and Centrifugation: Vortex the d-SPE tube to ensure interaction between the extract and the sorbents, followed by centrifugation to pellet the sorbents.[12]

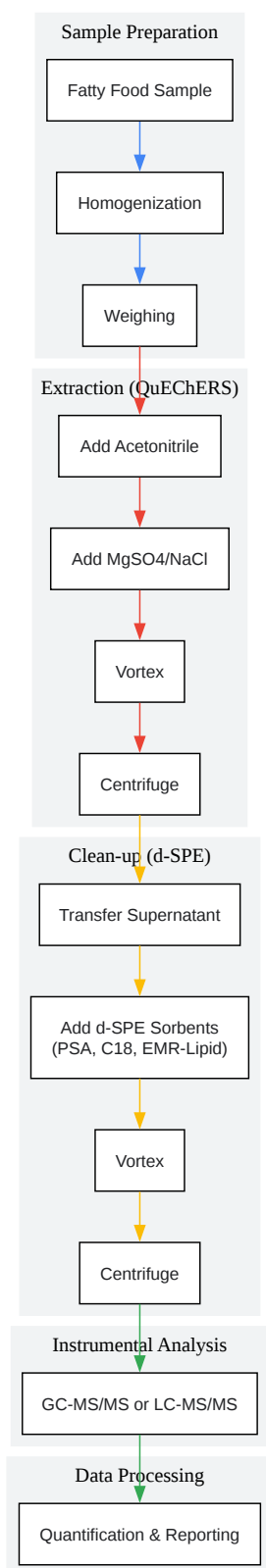
3. Instrumental Analysis

The final cleaned-up extract is then ready for analysis by either GC-MS/MS or LC-MS/MS.

- Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS): GC is well-suited for the analysis of volatile and semi-volatile compounds like **carbophenothion**. [14][15] A triple quadrupole mass spectrometer (QqQ) provides high selectivity and sensitivity for quantification.[4]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS is a powerful technique for analyzing a wide range of pesticides, including those that are less volatile or thermally labile.[16][17]

Visualizations

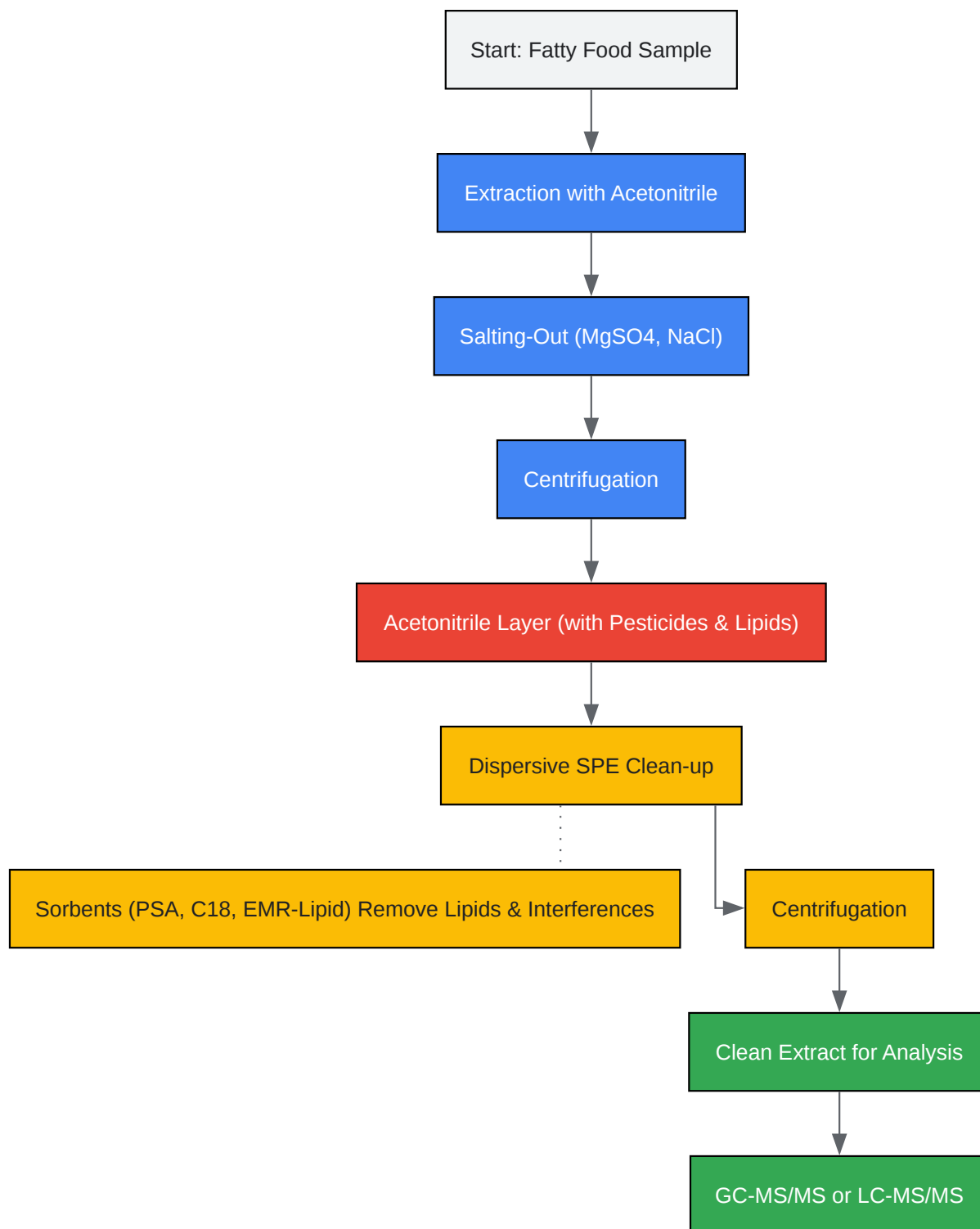
Experimental Workflow for **Carbophenothion** Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for **carbophenothion** analysis in fatty foods.

QuEChERS Method Logical Relationships

[Click to download full resolution via product page](#)

Caption: Logical steps of the QuEChERS method for fatty matrices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sample preparation and determination of pesticides in fat-containing foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pro3c304b.pic32.websiteonline.cn [pro3c304b.pic32.websiteonline.cn]
- 4. eurl-pesticides.eu [eurl-pesticides.eu]
- 5. researchgate.net [researchgate.net]
- 6. Determination of Pesticide Residues in Olive Oil Using QuEChERS Extraction and Liquid Chromatography–Orbitrap High-Resolution Mass Spectrometry: Comparison of Different Clean-Up Sorbents and Validation Study [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. agilent.com [agilent.com]
- 9. cabidigitallibrary.org [cabidigitallibrary.org]
- 10. Optimization and Validation of a QuEChERS-Based Method Combined with Gas Chromatography–Tandem Mass Spectrometry for Analyzing Pesticide Residues in Edible Insect Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 11. labsertchemical.com [labsertchemical.com]
- 12. eurl-pesticides.eu [eurl-pesticides.eu]
- 13. chemetrix.co.za [chemetrix.co.za]
- 14. Lipid Analysis by Gas Chromatography and Gas Chromatography-Mass Spectrometry. | Semantic Scholar [semanticscholar.org]
- 15. Lipid Analysis by Gas Chromatography and Gas Chromatography-Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. Liquid Chromatography Analysis of Common Nutritional Components, in Feed and Food [mdpi.com]
- 17. Liquid chromatography high-resolution mass spectrometry for fatty acid profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Analysis of Carbophenothion in Complex Fatty Food Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668428#carbophenothion-analysis-in-complex-matrices-like-fatty-foods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com